

A Comprehensive Technical Guide to Iron(II) Fluoride Tetrahydrate

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Compound of Interest

Compound Name: *Iron(II) fluoride tetrahydrate*

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Abstract

This technical guide provides an in-depth overview of **Iron(II) fluoride tetrahydrate** ($\text{FeF}_2 \cdot 4\text{H}_2\text{O}$), a compound of interest in various scientific and industrial fields. This document details its chemical and physical properties, provides comprehensive experimental protocols for its synthesis and characterization, and discusses its current applications. Safety and handling information is also included to ensure its proper use in a laboratory setting. All quantitative data is presented in clear, tabular formats for ease of reference.

Introduction

Iron(II) fluoride, in its tetrahydrated form, is an inorganic compound with the chemical formula $\text{FeF}_2 \cdot 4\text{H}_2\text{O}$.^{[1][2][3][4]} While the anhydrous form has garnered attention for applications in materials science, particularly in battery technology, the hydrated form serves as a crucial precursor and is of interest for various synthetic applications.^{[1][5]} Fluoride-containing compounds, in general, play a significant role in diverse areas ranging from oil refining and organic synthesis to the manufacturing of pharmaceuticals.^[2] This guide aims to be a comprehensive resource for professionals requiring detailed technical information on **Iron(II) fluoride tetrahydrate**.

Properties of Iron(II) Fluoride Tetrahydrate

Iron(II) fluoride tetrahydrate is a white or colorless crystalline solid.[2][6] It is slightly soluble in water and insoluble in organic solvents such as ethanol and ether.[1] The compound dissolves in dilute hydrofluoric acid.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Iron(II) fluoride tetrahydrate** is provided in Table 1.

Property	Value	Reference(s)
CAS Number	13940-89-1	[1][3]
Molecular Formula	FeF ₂ ·4H ₂ O	[1][2][3][4]
Molecular Weight	165.90 g/mol	[1][3][4]
Appearance	White to colorless hexagonal crystals	[2][6]
Density	2.20 g/cm ³	[1]
Melting Point	100 °C (decomposes)	[1]
Solubility	Slightly soluble in water; Insoluble in ethanol, ether	[1]

Crystal Structure

Iron(II) fluoride tetrahydrate can exist in two polymorphic forms: rhombohedral and hexagonal.[1] The crystal structure is characterized by the presence of four water molecules for each iron(II) fluoride unit, which are integral to its crystalline lattice.[6]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of **Iron(II) fluoride tetrahydrate**.

Synthesis of Iron(II) Fluoride Tetrahydrate

The synthesis of **Iron(II) fluoride tetrahydrate** is achieved by the reaction of metallic iron with hydrofluoric acid.^[1]

Materials:

- Iron filings or powder (high purity)
- Hydrofluoric acid (HF), 40% aqueous solution
- Ethanol (95%)
- Distilled water
- Beakers and flasks (Teflon or other HF-resistant polymer)
- Stirring plate and magnetic stirrer
- Filtration apparatus (Buchner funnel, filter paper)
- Drying oven or desiccator

Procedure:

- In a fume hood, carefully add a stoichiometric excess of iron filings to a Teflon beaker.
- Slowly add a warm 40% aqueous solution of hydrofluoric acid to the beaker while stirring continuously with a magnetic stirrer. The reaction is exothermic.
- Continue stirring the mixture until the evolution of hydrogen gas ceases, indicating the complete reaction of the iron. The solution will appear pale green.
- Once the reaction is complete, remove the magnetic stirrer and filter the warm solution to remove any unreacted iron and other solid impurities.
- To the filtrate, slowly add an equal volume of 95% ethanol while stirring. This will cause the precipitation of **Iron(II) fluoride tetrahydrate** crystals.
- Allow the mixture to stand for a period to ensure complete precipitation.

- Collect the crystals by vacuum filtration using a Buchner funnel and wash them with a small amount of cold ethanol.
- Dry the crystals in a low-temperature oven (below 50°C) or in a desiccator to obtain the final product.

Purification by Recrystallization

For higher purity, the synthesized **Iron(II) fluoride tetrahydrate** can be recrystallized.

Materials:

- Crude **Iron(II) fluoride tetrahydrate**
- Dilute hydrofluoric acid
- Ethanol
- Heating and stirring apparatus
- Filtration equipment

Procedure:

- Dissolve the crude **Iron(II) fluoride tetrahydrate** in a minimal amount of warm, dilute hydrofluoric acid.
- Filter the hot solution to remove any insoluble impurities.
- Allow the solution to cool slowly to room temperature, which will induce the formation of purer crystals.
- Further cooling in an ice bath can enhance the yield.
- Collect the recrystallized product by filtration, wash with a small amount of cold ethanol, and dry as described in the synthesis protocol.

Characterization Techniques

The identity and purity of the synthesized **Iron(II) fluoride tetrahydrate** should be confirmed using appropriate analytical techniques.

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the presence of water of hydration and the Fe-F bond. The sample is typically prepared as a KBr pellet.
- X-Ray Diffraction (XRD): To confirm the crystalline structure and phase purity of the compound.
- Thermogravimetric Analysis (TGA): To determine the water content by observing the mass loss upon heating.

Applications

Iron(II) fluoride and its hydrated form have several applications in research and industry.

- Catalysis: It is used as a catalyst in some organic reactions.[\[1\]](#)
- Battery Research: Anhydrous Iron(II) fluoride is investigated as a high-energy-density cathode material for lithium-ion and fluoride-ion batteries.[\[1\]](#) The tetrahydrate can serve as a precursor in the synthesis of the anhydrous form.
- Pharmaceutical and Chemical Synthesis: As a source of fluoride ions, it can be used in the synthesis of other fluorine-containing compounds.[\[2\]](#)

Safety and Handling

Iron(II) fluoride tetrahydrate is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Summary

A summary of the GHS hazard statements for **Iron(II) fluoride tetrahydrate** is provided in Table 2.

Hazard Statement	Description	Reference(s)
H302	Harmful if swallowed	[1] [4]
H312	Harmful in contact with skin	[1] [4]
H314	Causes severe skin burns and eye damage	[1] [4]
H332	Harmful if inhaled	[1] [4]

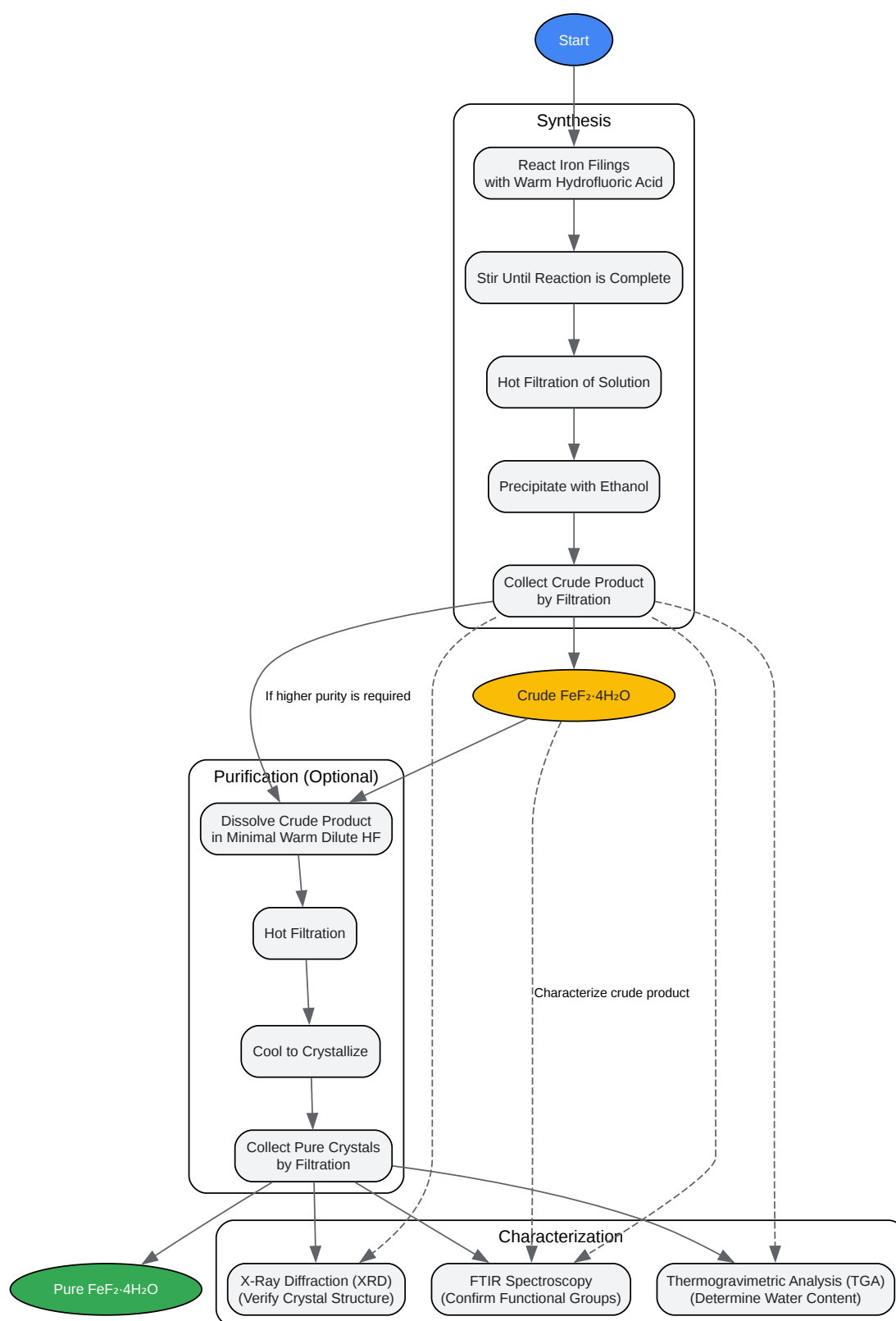
Recommended Handling Procedures

- Always handle **Iron(II) fluoride tetrahydrate** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials.

Visualizations

Experimental Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow for the synthesis, purification, and characterization of **Iron(II) fluoride tetrahydrate**.



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Caption: Workflow for the synthesis and characterization of **Iron(II) fluoride tetrahydrate**.

This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance. Always consult the relevant safety data sheets and established laboratory protocols before handling any chemicals.

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